

An In-depth Technical Guide to (S)-methyl 2-hydroxy-3-phenylpropanoate

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Compound of Interest

Compound Name: (S)-methyl 2-hydroxy-3-phenylpropanoate

CAS No.: 13673-95-5

Cat. No.: B555072

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Abstract

This technical guide provides a comprehensive overview of **(S)-methyl 2-hydroxy-3-phenylpropanoate**, a valuable chiral building block in the fields of pharmaceutical development, fine chemical synthesis, and cosmetics. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical and physical properties, robust synthesis protocols, analytical characterization methodologies, and key applications. The guide emphasizes the scientific rationale behind experimental choices, ensuring both technical accuracy and practical utility. The primary Chemical Abstracts Service (CAS) number for the (S)-enantiomer is 13673-95-5.[\[1\]](#)[\[2\]](#)

Introduction and Significance

(S)-methyl 2-hydroxy-3-phenylpropanoate, also known as Methyl L-3-phenyllactate, is a chiral ester that holds significant importance as a versatile intermediate in asymmetric synthesis. Its structure, featuring a hydroxyl group and a chiral center at the α -position to the

ester, makes it a sought-after synthon for introducing stereospecificity into complex target molecules.

The precise three-dimensional arrangement of its functional groups is crucial, particularly in the pharmaceutical industry, where the chirality of a molecule can dictate its pharmacological activity, efficacy, and safety profile. The presence of an undesired enantiomer can lead to reduced efficacy, altered pharmacokinetics, or even adverse toxicological effects.

Consequently, the synthesis and analytical control of enantiomerically pure **(S)-methyl 2-hydroxy-3-phenylpropanoate** are of paramount importance. Beyond pharmaceuticals, its moisturizing properties have led to its application in cosmetic formulations.[3]

This guide will navigate the essential technical aspects of this compound, providing a foundational understanding for its effective use in a research and development setting.

Chemical Structure

Caption: 2D structure of **(S)-methyl 2-hydroxy-3-phenylpropanoate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties is fundamental for designing synthetic routes, purification strategies, and formulation studies.

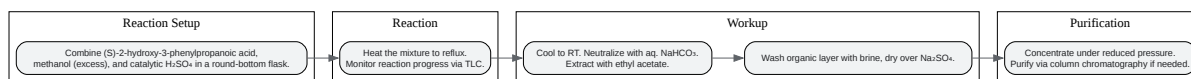
Property	Value	Source
CAS Number	13673-95-5	[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2][4]
Molecular Weight	180.20 g/mol	[2]
IUPAC Name	methyl (2S)-2-hydroxy-3-phenylpropanoate	[2]
Appearance	Colorless liquid (typical)	General Knowledge
Polar Surface Area	46.5 Å ²	[2]
XLogP3	1.5	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bond Count	4	[2]

Synthesis Protocols

The enantioselective synthesis of **(S)-methyl 2-hydroxy-3-phenylpropanoate** is critical for its application in pharmaceuticals. Two common approaches are presented below: direct esterification of the corresponding chiral acid and a diazotization-substitution reaction starting from L-phenylalanine.

Protocol 3.1: Acid-Catalyzed Esterification of (S)-2-hydroxy-3-phenylpropanoic Acid

This is a classical and straightforward method, relying on the availability of the enantiomerically pure starting acid. The mechanism involves the protonation of the carboxylic acid, followed by nucleophilic attack by methanol.



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Caption: Workflow for the esterification synthesis method.

Step-by-Step Methodology:

- **Reaction Setup:** To a solution of (S)-2-hydroxy-3-phenylpropanoic acid (1.0 eq) in anhydrous methanol (10-20 volumes), add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq) dropwise at room temperature.
- **Reaction Execution:** Heat the mixture to reflux (approx. 65°C) and maintain for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
 - **Causality:** Using methanol as the solvent and reactant (in excess) drives the equilibrium towards the product side, maximizing the yield according to Le Châtelier's principle. Sulfuric acid acts as a catalyst by protonating the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.
- **Workup:** Cool the reaction mixture to room temperature. Carefully neutralize the acid catalyst by the slow addition of a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- **Extraction:** Remove the methanol under reduced pressure. Extract the aqueous residue with a suitable organic solvent, such as ethyl acetate (3 x 20 mL).
- **Washing and Drying:** Combine the organic layers and wash with brine (1 x 20 mL) to remove residual water and inorganic salts. Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate.

- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. If necessary, purify the ester by silica gel column chromatography.

Protocol 3.2: Diazotization of L-Phenylalanine Methyl Ester

This alternative route leverages a readily available chiral precursor, L-phenylalanine. The synthesis involves the conversion of the amino group to a hydroxyl group with retention of stereochemistry. A related patent describes the diazotization of 2-methyl-L-phenylalanine hydrochloride.[3]

Step-by-Step Methodology:

- Esterification of L-Phenylalanine: First, convert L-phenylalanine to its methyl ester hydrochloride by reacting it with methanol in the presence of thionyl chloride or dry HCl gas. This step protects the carboxylic acid and is a standard procedure.
- Diazotization: Dissolve L-phenylalanine methyl ester hydrochloride (1.0 eq) in an aqueous solution of a mineral acid like dilute sulfuric acid.
- Hydroxylation: Cool the solution in an ice bath to 0-5°C. Add a solution of sodium nitrite (NaNO_2) (1.1 eq) in water dropwise, keeping the temperature below 5°C. The reaction is typically stirred at this temperature for 1-2 hours and then allowed to warm to room temperature.
 - Causality: Sodium nitrite in an acidic medium generates nitrous acid (HONO), which reacts with the primary amine to form a diazonium salt. This diazonium salt is unstable and readily decomposes, releasing nitrogen gas and forming a carbocation intermediate. The carbocation is then attacked by water to yield the hydroxyl group. The reaction is performed at low temperatures to control the decomposition of the unstable diazonium salt.
- Workup and Purification: Following the reaction, the mixture is worked up by extraction with an organic solvent and purified using column chromatography to isolate the final product.

Analytical Characterization and Quality Control

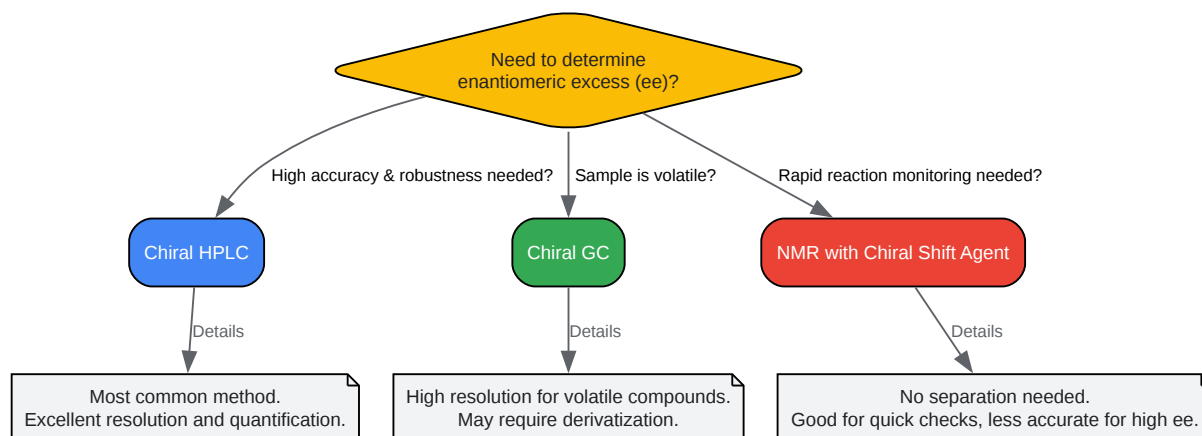
Ensuring the chemical identity, purity, and, most importantly, the enantiomeric excess of **(S)-methyl 2-hydroxy-3-phenylpropanoate** is critical. A multi-technique approach is recommended.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure.
 - ^1H NMR: Expect characteristic signals for the methoxy protons ($-\text{OCH}_3$), the benzylic protons ($-\text{CH}_2\text{-Ph}$), the proton on the chiral center ($-\text{CH}(\text{OH})-$), the hydroxyl proton ($-\text{OH}$), and the aromatic protons.
 - ^{13}C NMR: Expect signals for the ester carbonyl carbon, the carbons of the phenyl group, the methoxy carbon, the benzylic carbon, and the carbon bearing the hydroxyl group.
- Mass Spectrometry (MS): Typically performed using Gas Chromatography-Mass Spectrometry (GC-MS), this technique confirms the molecular weight and provides structural information through fragmentation patterns.[\[4\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups. Expect strong absorptions corresponding to the O-H stretch (broad, $\sim 3400\text{ cm}^{-1}$), the C=O stretch of the ester ($\sim 1735\text{ cm}^{-1}$), and C-O stretches.[\[4\]](#)

Enantiomeric Purity Analysis

The determination of enantiomeric excess (ee) is the most critical quality control parameter. Chiral chromatography is the industry standard.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



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Caption: Decision workflow for selecting a chiral analysis method.

Protocol 4.2.1: Chiral High-Performance Liquid Chromatography (HPLC)

Principle: Enantiomers are separated based on their differential interactions with a chiral stationary phase (CSP), leading to different retention times. Polysaccharide-based columns are often effective for this class of compounds.[5]

Step-by-Step Methodology:

- System Preparation: Use an HPLC system equipped with a UV detector.
- Column Selection: Install a polysaccharide-based chiral column (e.g., Chiralpak® AD-H or Chiralcel® OD-H).
 - Causality: These CSPs contain chiral polymers (amylose or cellulose derivatives) that form transient, diastereomeric complexes with the enantiomers of the analyte. The differing stability of these complexes results in different retention times, allowing for separation.
- Mobile Phase: Prepare a mobile phase typically consisting of a mixture of n-hexane and an alcohol modifier like isopropanol (e.g., 90:10 v/v n-hexane:isopropanol). The optimal ratio

must be determined experimentally.

- Sample Preparation: Dissolve a small amount of the sample (~1 mg/mL) in the mobile phase.
- Analysis: Set a flow rate (e.g., 1.0 mL/min) and an appropriate UV detection wavelength (e.g., 254 nm). Inject the sample and record the chromatogram.
- Quantification: The enantiomeric excess is calculated from the integrated peak areas of the two enantiomers:
 - $ee\ (\%) = [(Area_S - Area_R) / (Area_S + Area_R)] * 100$

Applications in Drug Development and Synthesis

(S)-methyl 2-hydroxy-3-phenylpropanoate serves as a key intermediate in the synthesis of various biologically active molecules. Its utility stems from its ability to introduce a specific stereocenter that is often conserved in the final drug target.

- Chiral Building Block: It is a precursor for more complex chiral molecules. The hydroxyl and ester functionalities can be selectively modified to build out molecular complexity. For instance, it can be used in the synthesis of certain protease inhibitors or other therapeutic agents where a hydroxyl-phenylpropyl moiety is part of the pharmacophore.
- Analogs for Medicinal Chemistry: The core structure is a valuable scaffold for creating libraries of related compounds for drug discovery. For example, analogs of this compound have been investigated for potential anti-tumor activity.^[1]
- SARMs Development: The structural motif is related to compounds that have been explored in the development of Selective Androgen Receptor Modulators (SARMs), a class of therapeutic compounds with properties similar to anabolic agents but with reduced androgenic effects.^[10]

Safety and Handling

Based on data for the racemic mixture, **(S)-methyl 2-hydroxy-3-phenylpropanoate** should be handled with care.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Measures: Handle in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapor and contact with skin and eyes.

Conclusion

(S)-methyl 2-hydroxy-3-phenylpropanoate is a cornerstone chiral intermediate with significant value in modern organic synthesis and pharmaceutical R&D. Its successful application is contingent upon a robust understanding of its synthesis, purification, and analytical control. The protocols and insights provided in this guide serve as a foundational resource for scientists and researchers, enabling them to leverage the full potential of this versatile molecule while maintaining the highest standards of scientific integrity and quality.

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